

An In-depth Technical Guide to 3,5-Dimethylcyclohexanone: Identifiers, Properties, and Synthesis

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanone

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Abstract

This technical guide provides a comprehensive overview of **3,5-Dimethylcyclohexanone**, a versatile ketone intermediate with applications in the synthesis of pharmaceuticals, agrochemicals, and fragrances. This document details its chemical identifiers, physicochemical properties, and a comprehensive experimental protocol for its synthesis. Safety and handling information are also included to ensure its proper use in a laboratory setting.

Chemical Identifiers and Properties

3,5-Dimethylcyclohexanone is a cyclic ketone that exists as a mixture of cis and trans isomers. The compound is typically handled as a mixture of these isomers.

Identifiers

The primary identifiers for **3,5-Dimethylcyclohexanone** are crucial for accurate documentation and procurement in research and development.

Identifier	Value	Reference(s)
CAS Number	2320-30-1 (mixture of isomers)	[1]
7214-49-5 (trans-isomer)	[1]	
PubChem CID	137544	[1]
IUPAC Name	3,5-dimethylcyclohexan-1-one	[1]
Molecular Formula	C ₈ H ₁₄ O	[1][2]
InChI	InChI=1S/C8H14O/c1-6-3-7(2)5-8(9)4-6/h6-7H,3-5H2,1-2H3	[1]
InChIKey	MSANHHHQJYQEOK-UHFFFAOYSA-N	[1][2]
SMILES	CC1CC(CC(=O)C1)C	[2]

Physicochemical Properties

The physical and chemical properties of **3,5-Dimethylcyclohexanone** are essential for its application in chemical synthesis and for ensuring safe handling.

Property	Value	Reference(s)
Molecular Weight	126.20 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Boiling Point	182.5 °C at 760 mmHg	[2]
Flash Point	53.8 °C	[2]
Density	0.882 g/cm ³	[2]
Vapor Pressure	0.808 mmHg at 25°C	[2]

Synthesis of 3,5-Dimethylcyclohexanone

3,5-Dimethylcyclohexanone can be synthesized through the oxidation of 3,5-dimethylcyclohexanol. The following is a detailed experimental protocol for this synthesis.[3]

Materials and Equipment

- 3,5-dimethylcyclohexanol (128 g)
- Benzene (500 mL)
- Sodium dichromate (119 g)
- Water (500 mL + 130 mL)
- Concentrated sulfuric acid (162 mL)
- Glacial acetic acid (50 mL)
- Round-bottom flask
- Stirrer
- Thermometer
- Dropping funnel
- Reflux condenser
- Widmer column for distillation

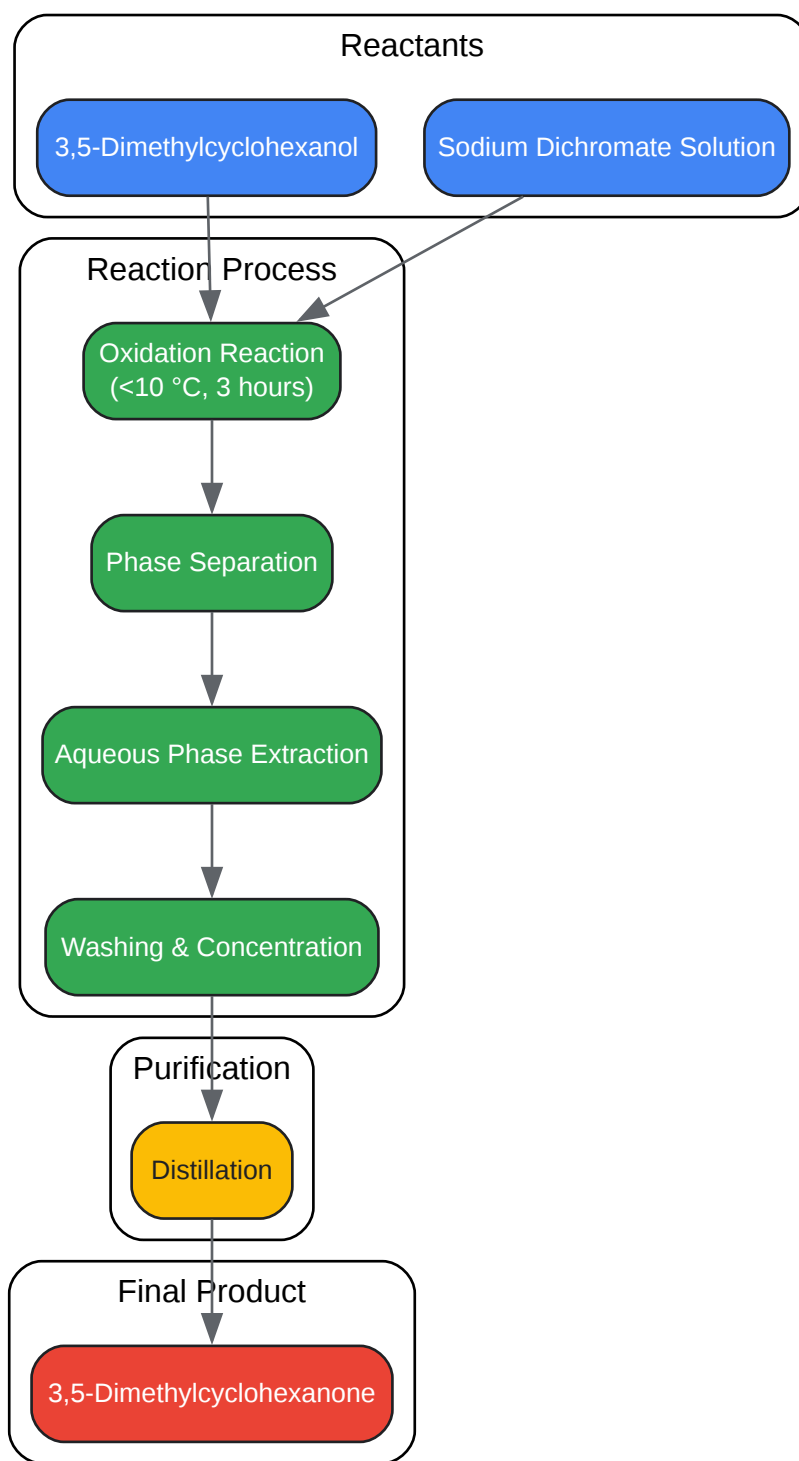
Experimental Procedure

- To a round-bottom flask equipped with a stirrer, thermometer, dropping funnel, and reflux condenser, add 128 g of 3,5-dimethylcyclohexanol and 500 mL of benzene.[3]
- Prepare a mixture of 119 g of sodium dichromate, 500 mL of water, 162 mL of concentrated sulfuric acid, and 50 mL of glacial acetic acid.[3]
- While stirring and cooling the flask containing the alcohol solution, slowly add the dichromate mixture dropwise. Maintain the reaction temperature below 10 °C.[3]

- After the addition is complete, continue stirring the mixture at this temperature for an additional 3 hours.[\[3\]](#)
- Separate the organic phase.[\[3\]](#)
- Dilute the aqueous phase with 130 mL of water and extract with benzene.[\[3\]](#)
- Combine all organic phases, wash them until neutral, and then concentrate the solution.[\[3\]](#)
- Distill the residue over a Widmer column to obtain **3,5-dimethylcyclohexanone** (yield: 102.7 g).[\[3\]](#)

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3,5-Dimethylcyclohexanone**.



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Caption: Workflow for the synthesis of **3,5-Dimethylcyclohexanone**.

Applications in Synthesis

3,5-Dimethylcyclohexanone serves as a valuable intermediate in the synthesis of a variety of organic molecules. Its ketone functionality allows for a wide range of chemical transformations, making it a versatile building block in the preparation of more complex structures, including those with potential applications in the pharmaceutical and agrochemical industries. While specific, publicly available examples of its direct incorporation into named drugs are limited, its structural motif is relevant to the synthesis of various cyclic compounds. For instance, the related compound 3,3-dimethylcyclohexanone is a known raw material for the synthesis of the cancer drug Venetoclax.^[4]

Safety and Handling

Proper safety precautions are essential when handling **3,5-Dimethylcyclohexanone** in a laboratory setting.

GHS Hazard Classification

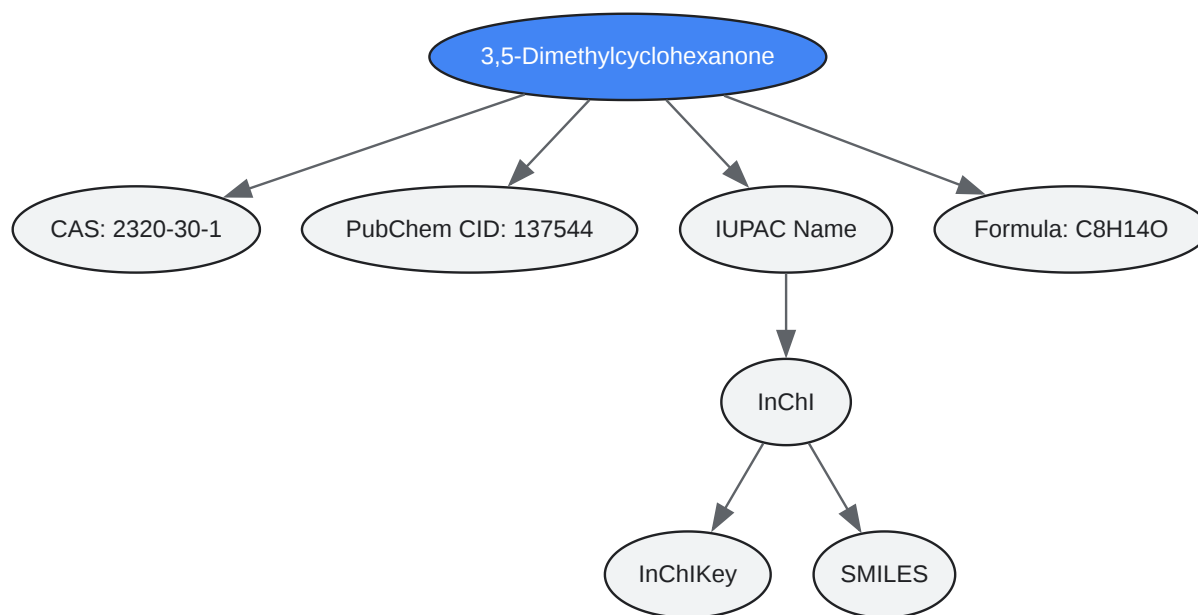
Hazard Class	Category	Reference(s)
Serious Eye Damage/Eye Irritation	2A	^[1]

Precautionary Statements

- P264: Wash skin thoroughly after handling.^[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[1]
- P337+P313: If eye irritation persists: Get medical advice/attention.^[1]

Logical Relationship of Identifiers

The various chemical identifiers for **3,5-Dimethylcyclohexanone** are interconnected and provide a comprehensive profile of the compound.



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Caption: Interrelationship of **3,5-Dimethylcyclohexanone** identifiers.

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References

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